

An In-depth Technical Guide on Silver Bromate: Molecular Formula and Weight

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Compound of Interest

Compound Name: Silver bromate

Cat. No.: B1600194

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This technical guide provides a detailed overview of the molecular formula and molecular weight of **silver bromate**, a compound of interest to researchers, scientists, and professionals in drug development.

Molecular Composition and Formula

Silver bromate is an inorganic compound formed from silver, bromine, and oxygen.^[1] Its chemical formula is AgBrO_3 .^{[1][2][3][4][5]} This formula indicates that a single molecule of **silver bromate** is composed of one silver atom (Ag), one bromine atom (Br), and three oxygen atoms (O).^[1]

Molecular Weight

The molecular weight of **silver bromate** is a crucial piece of data for stoichiometric calculations in chemical reactions. It is determined by summing the atomic weights of its constituent atoms. The accepted molecular weight of **silver bromate** is approximately 235.77 g/mol.^{[2][4][5]}

Data Presentation

The following table summarizes the key quantitative data for **silver bromate** and its constituent elements.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight Contribution (g/mol)
Silver	Ag	1	107.8682[1][6][7]	107.8682
Bromine	Br	1	79.904[1][8][9] [10]	79.904
Oxygen	O	3	15.9994[1][11] [12]	47.9982
Silver Bromate	AgBrO ₃	235.7704[1]		

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